

"GSK-3 inhibitor 4" mechanism of action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-3 inhibitor 4

Cat. No.: B15139878

[Get Quote](#)

References

- 1. What are the therapeutic applications for GSK-3 inhibitors? [synapse.patsnap.com]
- 2. GSK-3 modulates cellular responses to a broad spectrum of kinase inhibitors. | Cancer Center [cancercenter.arizona.edu]
- 3. Frontiers | GSK-3 Inhibitors: Preclinical and Clinical Focus on CNS [frontiersin.org]
- 4. GSK-3 - Wikipedia [en.wikipedia.org]
- 5. activator-or-inhibitor-gsk-3-as-a-new-drug-target - Ask this paper | Bohrium [bohrium.com]
- 6. Frontiers | Glycogen Synthase Kinase-3 Inhibitors: Preclinical and Clinical Focus on CNS- A Decade Onward [frontiersin.org]
- 7. Small-Molecule Inhibitors of GSK-3: Structural Insights and Their Application to Alzheimer's Disease Models - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["GSK-3 inhibitor 4" mechanism of action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139878#gsk-3-inhibitor-4-mechanism-of-action]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com